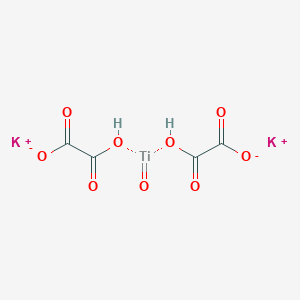

dipotassium;oxalate;oxygen(2-);titanium(4+)

• CAS No.: 14481-26-6
• Molecular Formula: C4O9Ti.2K; C4K2O9Ti
• Molecular Weight: 318.10 g/mol
• IUPAC Name: dipotassium;oxalate;oxygen(2-);titanium(4+)
• InChI: InChI=1S/2C2H2O4.2K.O.Ti/c2*3-1(4)2(5)6;;;;/h2*(H,3,4)(H,5,6);;;;/q;;2*+1;-2;+4/p-4
• InChI Key: GKMXREIWPASRMP-UHFFFAOYSA-J
• Canonical SMILES: C(=O)(C(=O)[O-])[O-].C(=O)(C(=O)[O-])[O-].O=[Ti+2].[K+].[K+]
• physical_description: Solid; [Merck Index] Colorless to white crystalline powder; Odorless; [BDH Laboratory Supplies]

Description

Potassium titanium oxide oxalate dihydrate (KTOOD, chemical formula: C₄K₂O₉Ti·2H₂O, CAS 14402-67-6) is a titanium(IV) complex comprising oxalate ligands, potassium ions, and water molecules. It has a molecular weight of 354.13 g/mol and appears as a white crystalline powder soluble in water .

Preparation Methods

Potassium titanium oxide oxalate dihydrate can be synthesized through several methods. One common synthetic route involves the reaction of potassium oxalate with titanium oxalate in an aqueous solution, followed by crystallization to obtain the dihydrate form . The reaction conditions typically include controlled temperature and pH to ensure the formation of the desired product.

Industrial production methods may involve similar processes but on a larger scale, with additional steps for purification and quality control to meet industrial standards .

Chemical Reactions Analysis

Thermal Decomposition Reactions

The compound undergoes thermal dehydration when heated, forming anhydrous potassium titanium oxalate. This process was characterized using thermogravimetry (TG) and differential scanning calorimetry (DSC):

Parameter	Value	Method	Source
Dehydration onset temperature	120–150°C	TG/DSC
Activation energy (Eₐ)	85–110 kJ/mol (α-dependent)	Isoconversional analysis
Reaction irreversibility	Practically irreversible	Kinetic studies

The reaction proceeds via:
$\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2\cdot 2\text{H}_2\text{O}\xrightarrow{\Delta}\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2+2\text{H}_2\text{O}$
Further decomposition at higher temperatures yields titanium dioxide (TiO₂):
$\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2\xrightarrow{\Delta}\text{TiO}_2+2\text{K}_2\text{C}_2\text{O}_4+\text{CO}\uparrow$

Hydrolysis and Photocatalytic Reactions

In acidic media, K₂TiO(C₂O₄)₂·2H₂O reacts with HCl and H₂O₂ to form TiO₂ nanoparticles or novel intermediates:

Reaction Pathways:

• With H₂O₂ : Forms anatase/rutile TiO₂ via peroxo-titanium complexes.

• Without H₂O₂ : Produces a novel compound, $\text{Ti}_2\text{O}_7\cdot 3\text{H}_2\text{O}$, which exhibits photocatalytic activity .

Photocatalytic Performance:

Compound	Degradation Efficiency (Methyl Orange)	Key Radical	Conditions
$\text{Ti}_2\text{O}_7\cdot 3\text{H}_2\text{O}$	95% in 180 min	Superoxide (·O₂⁻)	UV light, pH 3–5

Performance Metrics:

Substrate	Yield	Reaction Time	Catalyst Loading
Benzaldehyde	82–89%	2–4 hours	5 mol%
4-Nitrobenzaldehyde	75–80%	3–5 hours	5 mol%

The oxalate ligands facilitate ligand exchange, stabilizing transition states during condensation .

Environmental Remediation: Heavy Metal Coagulation

K₂TiO(C₂O₄)₂·2H₂O effectively removes arsenic (As) and cadmium (Cd) from water via hydrolysis-driven coagulation:

Reaction Steps:

• Hydrolysis :
  $\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2+\text{H}_2\text{O}\rightarrow \text{TiO}(\text{OH})_2+2\text{K}^++2\text{C}_2\text{O}_4^{2-}$

• Adsorption :

  • As(III/AsV) adsorbs onto $\text{TiO}(\text{OH})_2$ surfaces.

  • Cd²⁺ incorporates into $\text{CaC}_2\text{O}_4$ lattices, forming $\text{Ca}_{1-x}\text{Cd}_x\text{C}_2\text{O}_4$.

Removal Efficiency:

Contaminant	Initial Concentration	Removal Efficiency	Optimal pH
As(III)	100 µg/L	85.6%	9.0
Cd²⁺	50 µg/L	92.3%	8.5

This process reduces water hardness by precipitating Ca²⁺/Mg²⁺ as oxalates, leaving non-toxic K⁺ in solution .

Interaction with Hydrogen Peroxide

K₂TiO(C₂O₄)₂·2H₂O reacts with H₂O₂ to form peroxo-titanium complexes, which are precursors for TiO₂ synthesis:
$\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2+\text{H}_2\text{O}_2\rightarrow \text{Ti}(\text{O}_2)(\text{C}_2\text{O}_4)_2^{2-}+2\text{K}^+$
These complexes decompose under hydrothermal conditions to yield crystalline TiO₂ .

Stability and Reactivity Considerations

• pH Sensitivity : Reactivity with H₂O₂ and heavy metals is pH-dependent, with optimal performance in neutral to alkaline conditions .

• Ligand Displacement : Oxalate ligands can be replaced by stronger chelators (e.g., EDTA), altering catalytic and adsorption properties .

Scientific Research Applications

Catalytic Applications

Potassium titanium oxide oxalate dihydrate serves as a catalyst in various organic synthesis reactions. Notably, it is utilized in the synthesis of chromene derivatives through a three-component condensation reaction involving aromatic aldehydes, malononitrile, and resorcinol or naphthol. This catalytic role is crucial for enhancing reaction efficiency and selectivity in organic chemistry .

Biochemical Applications

The compound demonstrates significant biochemical activity. It has been shown to interact with biomolecules, facilitating the coagulation of trace heavy metals such as arsenic and cadmium from drinking water. This interaction involves complexation with hydrous titanium oxide formed during hydrolysis, effectively removing contaminants from aqueous solutions .

Material Science

In materials science, potassium titanium oxide oxalate dihydrate is employed in the functionalization of aluminum alloy surfaces via plasma electrolytic oxidation (PEO). This process leads to the formation of titanium dioxide layers on metal surfaces, enhancing their corrosion resistance and wear properties .

Industrial Applications

The compound is also used in industrial processes such as:

• Passivation of Metal Surfaces: It prepares surfaces for coatings that enhance durability.
• Synthesis of Titanium Dioxide Nanoparticles: Serving as a precursor in the production of TiO₂ nanoparticles used in various applications including photocatalysis and pigments .

Case Study 1: Removal of Heavy Metals

A study investigated the effectiveness of potassium titanium oxide oxalate dihydrate in removing heavy metals from contaminated water sources. The results indicated a significant reduction in arsenic and cadmium levels due to the compound's ability to form stable complexes with these metals, showcasing its potential for environmental remediation.

Case Study 2: Synthesis Efficiency

In another study focused on organic synthesis, researchers employed potassium titanium oxide oxalate dihydrate as a catalyst for chromene derivatives. The findings demonstrated improved yields and reduced reaction times compared to traditional methods without this catalyst, highlighting its efficiency in organic transformations .

Mechanism of Action

The mechanism of action of potassium titanium oxide oxalate dihydrate involves its role as a catalyst. It facilitates chemical reactions by providing an active site for the reactants to interact, thereby lowering the activation energy required for the reaction to proceed. The molecular targets and pathways involved depend on the specific reaction and application. For example, in the synthesis of chromene derivatives, the compound acts as a catalyst to promote the condensation reaction between aromatic aldehydes, malononitrile, and resorcinol/naphthol .

Comparison with Similar Compounds

Chemical Structures and Compositions

Compound Name	Formula	CAS	Molecular Weight (g/mol)	Key Structural Features
Potassium Titanium Oxide Oxalate Dihydrate	C₄K₂O₉Ti·2H₂O	14402-67-6	354.13	Titanium(IV)-oxalate complex with K⁺ and H₂O
Potassium Oxalate Monohydrate	K₂C₂O₄·H₂O	6487-48-5	184.23	Simple oxalate salt with K⁺ and H₂O
Potassium Iron(III) Oxalate	K₃[Fe(C₂O₄)₃]·3H₂O	5936-11-8	437.20	Iron(III)-oxalate complex with K⁺ and H₂O
Calcium Oxalate Dihydrate (COD)	CaC₂O₄·2H₂O	5794-28-5	176.12	Biogenic calcium-oxalate crystal
Titanium Dioxide (TiO₂)	TiO₂	13463-67-7	79.87	Metal oxide, anatase/rutile phases
Copper(II) Oxalate Monohydrate	CuC₂O₄·H₂O	814-91-5	159.60	Copper-oxalate with H₂O

Solubility and Reactivity

• KTOOD : Highly water-soluble (pH 2.8–3.4), enabling its use in aqueous analytical methods .
• COD : Insoluble in water, contributing to its persistence in biological systems .
• Metal Oxalates (Cu/Zn) : Generally insoluble, requiring thermal decomposition for oxide synthesis .

Thermal Behavior and Decomposition

Compound	Decomposition Product	Temperature Range	Applications of Byproduct
KTOOD	TiO₂	Not specified	Photocatalytic coatings, pigments
Copper(II) Oxalate	CuO	~300–400°C	Semiconductor, catalyst
Zinc(II) Oxalate	ZnO	~400–500°C	UV-blocking agents, electronics

KTOOD’s decomposition during PEO directly forms anatase/rutile TiO₂, critical for functional coatings . In contrast, simpler oxalates like potassium oxalate decompose into CO₂ and K₂O, lacking metal oxide utility .

Research Findings and Innovations

• H₂O₂ Quantification : KTOOD-based methods show high specificity, unaffected by nitrite/nitrate interference .
• PEO Coatings : KTOOD electrolytes with anatase particles yield coatings with enhanced wear resistance and photocatalytic activity .
• Pathological Crystals : COD and TiO₂ crystals in Alzheimer’s brains suggest environmental/occupational exposure links to neurodegeneration .

Biological Activity

Potassium titanium oxide oxalate dihydrate (K₂TiO(C₂O₄)₂·2H₂O), also known as dipotassium oxodioxalatotitanate(IV) dihydrate, is a compound with diverse applications in chemistry, biology, and materials science. This article explores its biological activity, focusing on its mechanisms of action, biochemical pathways, and potential applications based on recent research findings.

Potassium titanium oxide oxalate dihydrate is characterized by its crystalline structure and solubility in water. It can be synthesized through the reaction of potassium oxalate with titanium oxalate in an aqueous solution, followed by crystallization to obtain the dihydrate form. The molecular formula is $C_4K_2O_9Ti\cdot 2H_2O$, with a molar mass of 354.10 g/mol .

Catalytic Role : The primary biological activity of potassium titanium oxide oxalate dihydrate stems from its role as a catalyst in various biochemical reactions. It facilitates the synthesis of chromene derivatives through a three-component condensation reaction involving aromatic aldehydes, malononitrile, and resorcinol or naphthol .

Biochemical Interactions : The compound interacts with biomolecules, influencing biochemical pathways. For instance, it has shown efficacy in the coagulation of trace heavy metals such as arsenic and cadmium from drinking water. The mechanism involves complexation with hydrous titanium oxide formed during hydrolysis, effectively removing these contaminants .

Cellular Effects

The compound's catalytic properties extend to cellular applications, particularly in the functionalization of aluminum alloy surfaces through plasma electrolytic oxidation (PEO). During this process, potassium titanium oxide oxalate dihydrate serves as a source of titanium ions, leading to the formation of titanium dioxide layers that enhance surface properties .

Table 1: Summary of Biological Activities

Activity	Description	Reference
Catalytic Synthesis	Facilitates chromene derivative synthesis via condensation reactions
Heavy Metal Removal	Efficiently removes arsenic and cadmium from water through coagulation mechanisms
Surface Functionalization	Used in PEO to create TiO₂ layers on aluminum alloys

Case Study: Heavy Metal Removal

A recent study demonstrated the effectiveness of potassium titanium oxide oxalate dihydrate in removing arsenic and cadmium from contaminated water. The research indicated that at optimal pH levels (around 9) and specific doses of the compound, arsenic removal efficiency reached up to 85.6%. The interaction between pH and the compound dosage was significant, enhancing its coagulation capacity .

Applications in Medicine and Industry

Research is ongoing to explore the potential medical applications of potassium titanium oxide oxalate dihydrate, particularly in drug delivery systems due to its catalytic properties. In industrial settings, it is utilized for surface treatments that improve corrosion resistance and mechanical properties of aluminum alloys through the deposition of protective TiO₂ layers .

Q & A

Q. What safety protocols are critical when synthesizing KTOOD derivatives for catalytic applications?

• Methodological Answer : Conduct reactions in fume hoods due to sulfuric acid fumes. Neutralize waste with 10% sodium bicarbonate before disposal. For electrochemical applications, ensure inert gas (N₂/Ar) purging to prevent unintended oxidation .
